

A Technical Guide to High-Purity 2-Ethynylthiophene for Research and Development

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Compound of Interest

Compound Name: 2-Ethynylthiophene

Cat. No.: B1312097

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Introduction:

2-Ethynylthiophene (CAS No. 4298-52-6) is a five-membered heterocyclic compound featuring a thiophene ring substituted with an ethynyl group. This terminal alkyne functionality makes it a valuable and versatile building block in organic synthesis, particularly in the fields of medicinal chemistry, materials science, and drug discovery. The thiophene nucleus is considered a "privileged structure" in medicinal chemistry, often serving as a bioisostere for benzene rings, which can enhance pharmacological properties and modulate metabolic stability.^{[1][2]} Thiophene derivatives have demonstrated a wide array of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[2][3]}

The high reactivity of the terminal alkyne allows **2-ethynylthiophene** to participate in a variety of coupling reactions, such as Sonogashira, and click chemistry reactions, enabling the construction of complex molecular architectures. Given its importance, securing a reliable source of high-purity **2-ethynylthiophene** is critical for researchers to ensure the accuracy and reproducibility of experimental results. This guide provides an overview of commercial suppliers, a summary of its applications, and key experimental protocols relevant to its use.

Commercial Supplier Data

Sourcing high-purity **2-ethynylthiophene** is essential for research applications. The following table summarizes the specifications from several commercial suppliers. Purity levels are

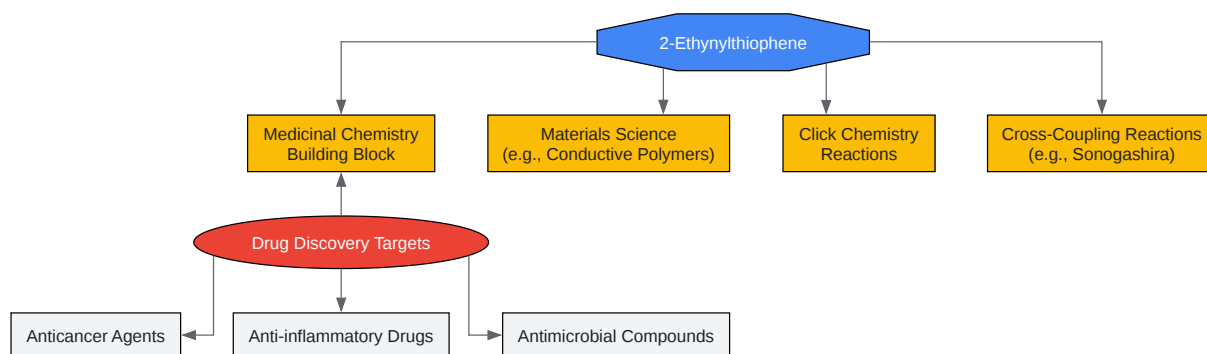
typically determined by Gas Chromatography (GC) or other analytical methods. Researchers should note that some suppliers provide the product for early discovery research and may not perform extensive analytical testing themselves.[4]

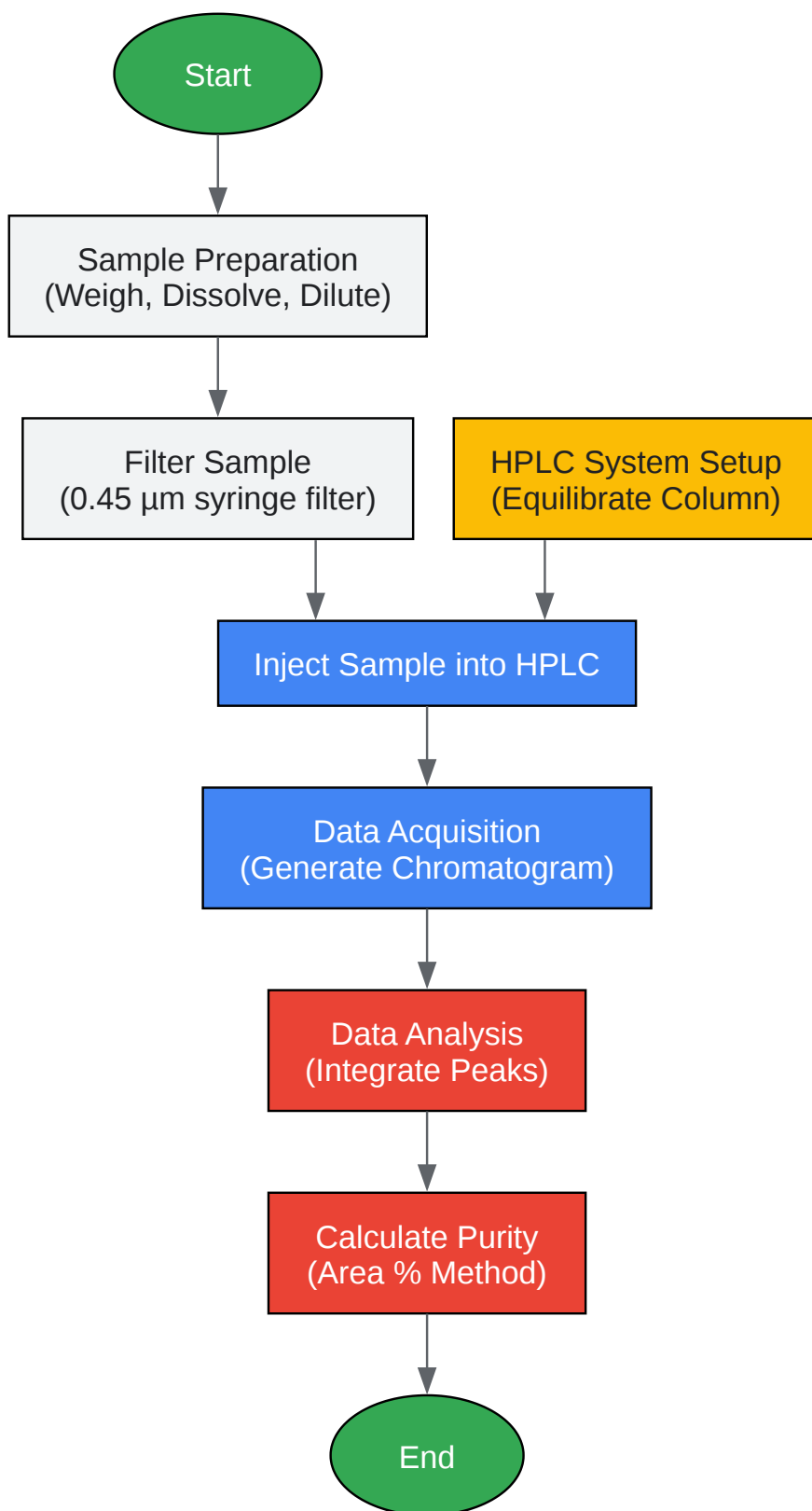
Supplier	Product Number	Purity Specification	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Additional Notes
ChemScene	CS-W011286	≥97% [5]	C ₆ H ₄ S [5]	108.16 [5]	4298-52-6 [5]	Stored at 4°C under nitrogen. [5]
Tokyo Chemical Industry (TCI)	E0915	>96.0% (GC)	C ₆ H ₄ S	108.16	4298-52-6	Light sensitive, air sensitive, heat sensitive. Store refrigerated (0-10°C) under inert gas.
Apollo Scientific	OR9291	95% [6]	C ₆ H ₄ S	108.16 [6]	4298-52-6 [6]	Boiling point: 78-80°C/88mm Hg. [6]
Sigma-Aldrich	AldrichCP R	Not specified [4]	C ₆ H ₄ S [4]	108.16 [4]	4298-52-6 [4]	Product intended for early discovery research; buyer assumes responsibility for confirming purity. [4]
BLD Pharm	BLD-131365	Not specified	C ₆ H ₄ S [7]	108.16 [7]	4298-52-6 [7]	Recommended storage in

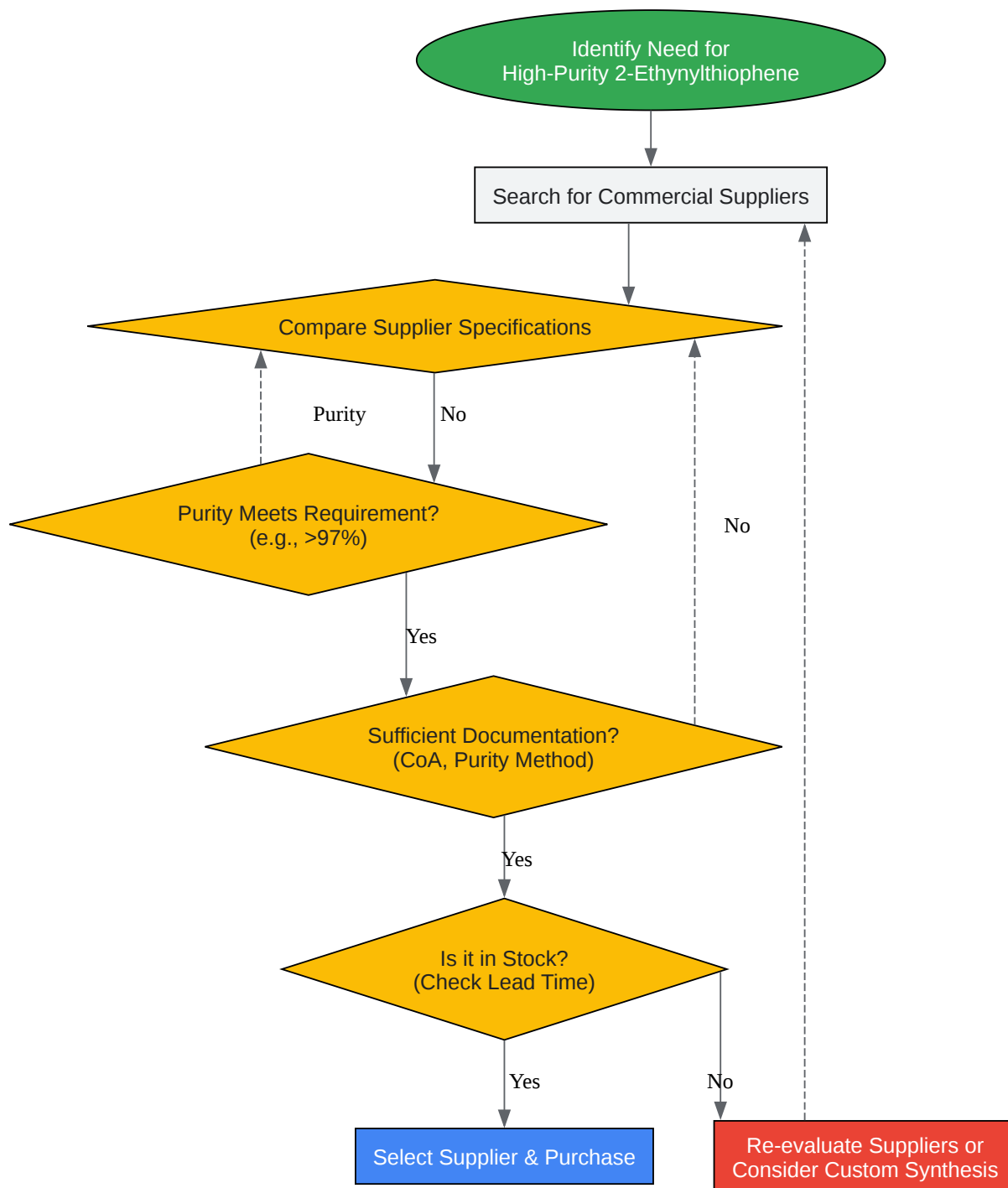
freezer
under
-20°C.[7]

Applications in Drug Discovery and Materials Science

The structural attributes of **2-ethynylthiophene** make it a key component in the synthesis of novel compounds for various applications. The thiophene ring is a core component in numerous FDA-approved drugs.[2] Its derivatives are investigated for a range of therapeutic areas due to their diverse biological activities.[3]







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